

Preclinical Profile of 11-O-Methylpseurotin A: A Technical Guide

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B15609503

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Executive Summary

11-O-Methylpseurotin A is a fungal metabolite belonging to the pseurotin family of natural products. While preclinical research on this specific compound is in its early stages, it has demonstrated a notable in vitro biological activity through the selective inhibition of a Hof1 deletion strain of *Saccharomyces cerevisiae*. Hof1 is a crucial protein involved in the regulation of mitosis and cytokinesis, suggesting a potential mechanism of action for **11-O-Methylpseurotin A** related to cell cycle control. However, comprehensive in vivo efficacy studies are limited. To provide a broader context for its potential therapeutic applications, this guide incorporates preclinical data from its close structural analogs, Pseurotin A and Pseurotin D. These related compounds have shown promising anti-inflammatory, anti-cancer, and anti-osteoporotic activities in various preclinical models. This document serves as an in-depth technical resource, summarizing the available quantitative data, detailing experimental protocols, and visualizing key biological pathways to support further research and development of **11-O-Methylpseurotin A** and related compounds.

Quantitative Data Summary

The following tables provide a summary of the available quantitative data for **11-O-Methylpseurotin A** and its analogs, Pseurotin A and Pseurotin D, from various preclinical studies. Due to the limited publicly available in vivo efficacy data for **11-O-Methylpseurotin A**, data from its closely related analogs are included for a comprehensive overview.

Table 1: In Vitro Biological Activity

Compound	Assay	Organism/Cell Line	Key Findings
11-O-Methylpseurotin A	Selective Inhibition	Saccharomyces cerevisiae (hof1Δ strain)	Selectively inhibits the growth of the Hof1 deletion strain.
Pseurotin A	Osteoclastogenesis Inhibition	Murine Bone Marrow Macrophages (BMMs)	Dose-dependently inhibited osteoclast formation at 5 and 10 μM. [1]
Anti-inflammatory Activity	RAW 264.7 Macrophages	Significantly inhibited proliferation at concentrations up to 50 μM. [2]	
Pseurotin D	Anti-inflammatory Activity	RAW 264.7 Macrophages	Significantly inhibited proliferation at concentrations up to 50 μM. [2]

Table 2: In Vivo Efficacy

Compound	Animal Model	Condition	Dosing Regimen	Key Findings
11-O-Methylpseurotin A	Larval Zebrafish	Pentylenetetrazole (PTZ)-induced seizures	Not specified	Inactive in preventing seizure activity.
Pseurotin A	Ovariectomized (OVX) Mouse	Osteoporosis	5 mg/kg, intraperitoneally, every 2 days for 6 weeks. ^[1]	Prevented bone loss and reduced the number of osteoclasts. ^[1]
Pseurotin D	Mouse	Ovalbumin-induced footpad edema	Not specified	Decreased paw swelling and production of pro-inflammatory cytokines.

Experimental Protocols

In Vitro Assay: Selective Inhibition of *Saccharomyces cerevisiae* hof1Δ Strain

- Objective: To assess the selective inhibitory activity of **11-O-Methylpseurotin A** on the growth of a Hof1 deletion mutant strain of *Saccharomyces cerevisiae*.
- Yeast Strains: A wild-type *S. cerevisiae* strain and a strain with a homozygous deletion of the HOF1 gene (hof1Δ) are used.
- Culture Conditions: Yeast strains are cultured in standard yeast extract-peptone-dextrose (YPD) medium at 30°C.
- Assay Procedure:
 - Prepare a stock solution of **11-O-Methylpseurotin A** in a suitable solvent (e.g., DMSO).
 - In a 96-well microplate, add serial dilutions of **11-O-Methylpseurotin A** to YPD medium.

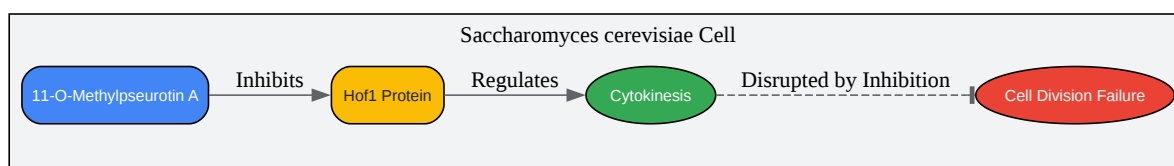
- Inoculate the wells with a standardized suspension of either the wild-type or the hof1Δ yeast strain.
- Include solvent controls (medium with DMSO) and no-treatment controls.
- Incubate the plates at 30°C with shaking.
- Monitor yeast growth over time by measuring the optical density at 600 nm (OD600) using a microplate reader.
- Data Analysis: Compare the growth curves of the wild-type and hof1Δ strains in the presence of varying concentrations of **11-O-Methylpseurotin A**. Selective inhibition is determined by a significant reduction in the growth of the hof1Δ strain compared to the wild-type strain.

In Vivo Assay: Ovariectomized (OVX) Mouse Model of Osteoporosis (for Pseurotin A)

- Objective: To evaluate the in vivo efficacy of Pseurotin A in preventing estrogen deficiency-induced bone loss.[\[1\]](#)
- Animal Model: Female C57BL/6 mice (11 weeks old).[\[1\]](#)
- Experimental Groups:
 - Sham-operated group + vehicle control.
 - Ovariectomized (OVX) group + vehicle control.
 - OVX group + Pseurotin A (5 mg/kg).[\[1\]](#)
- Surgical Procedure:
 - Anesthetize the mice using an appropriate anesthetic (e.g., ketamine/xylazine cocktail).
 - For the OVX groups, perform bilateral ovariectomy through a midline dorsal skin incision.[\[3\]](#)
 - For the sham group, expose the ovaries without removing them.

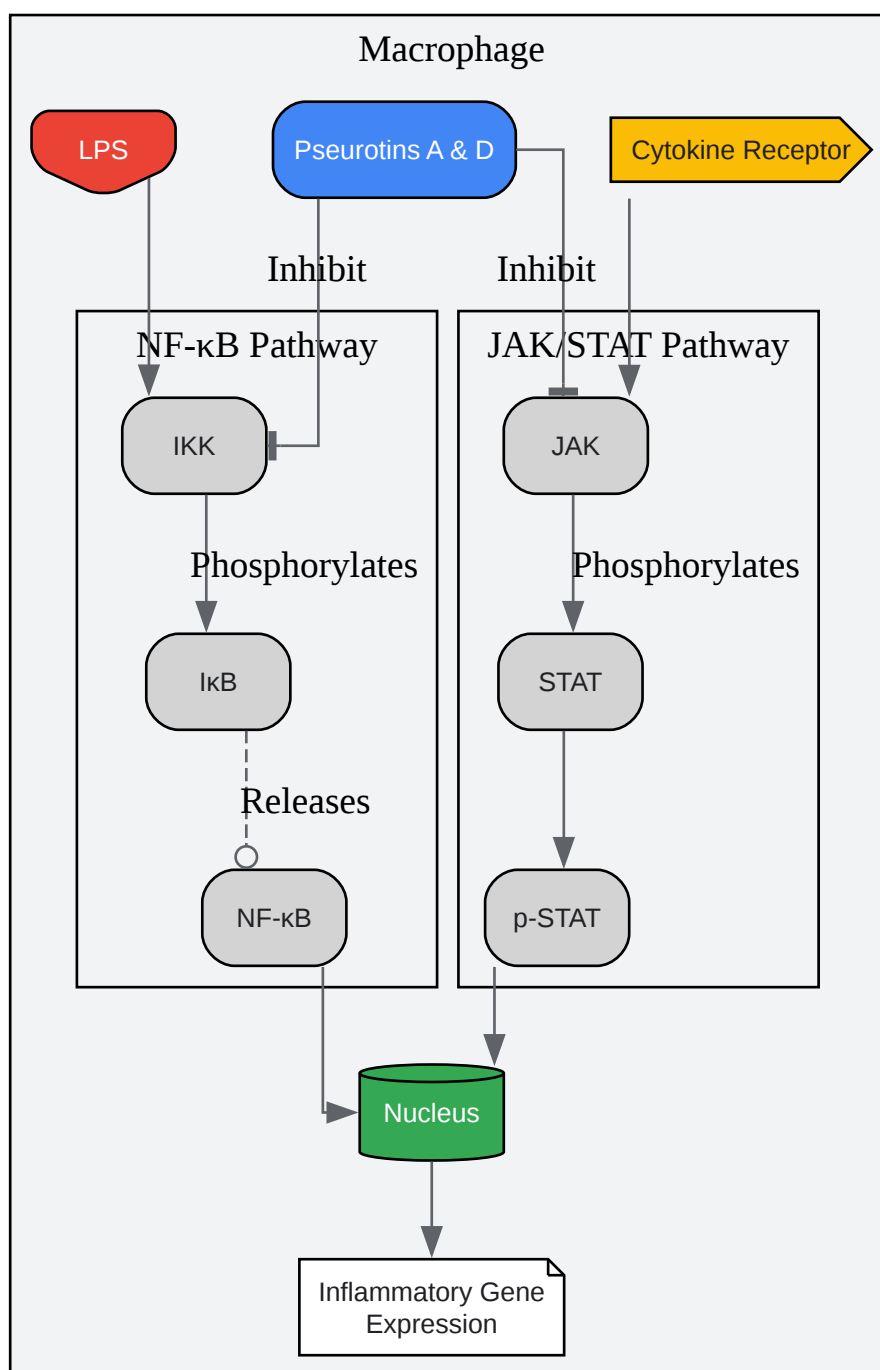
- Suture the incisions and provide post-operative care, including analgesics.
- Dosing Regimen:
 - Starting from the day of surgery, administer Pseurotin A (5 mg/kg) or vehicle intraperitoneally every 2 days for 6 weeks.[1]
- Endpoint Analysis:
 - At the end of the treatment period, euthanize the mice.
 - Collect femurs for micro-computed tomography (micro-CT) analysis to determine bone mineral density, bone volume fraction, and trabecular microarchitecture.
 - Perform histological analysis of bone sections, including tartrate-resistant acid phosphatase (TRAP) staining to identify and quantify osteoclasts.[1]
- Data Analysis: Compare the bone parameters and osteoclast numbers between the different experimental groups to assess the protective effect of Pseurotin A against OVX-induced bone loss.

Signaling Pathways and Experimental Workflows



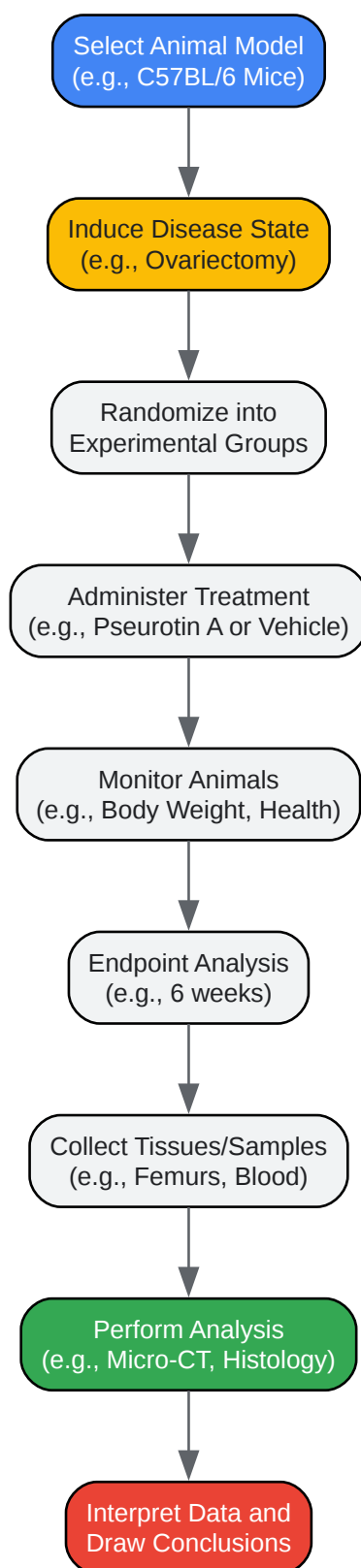
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Postulated inhibition of Hof1-mediated cytokinesis by **11-O-Methylpseurotin A**.



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Inhibition of JAK/STAT and NF-κB signaling pathways by Pseurotins A and D.



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General experimental workflow for in vivo preclinical studies.

Conclusion and Future Directions

11-O-Methylpseurotin A presents an interesting pharmacological profile due to its selective inhibition of a yeast strain deficient in the Hof1 protein, pointing towards a potential role in cell cycle regulation. However, the current body of preclinical data is not sufficient to fully elucidate its therapeutic potential. The promising in vivo activities of its analogs, Pseurotin A and Pseurotin D, in models of osteoporosis and inflammation, respectively, provide a strong rationale for further investigation of **11-O-Methylpseurotin A**.

Future research should focus on several key areas:

- **Quantitative In Vitro Studies:** Determining the IC₅₀ of **11-O-Methylpseurotin A** against the hof1Δ yeast strain and exploring its effects on a panel of mammalian cancer cell lines to understand its potency and selectivity.
- **Mechanism of Action Studies:** Investigating the precise molecular target of **11-O-Methylpseurotin A** and its impact on cell cycle progression and cytokinesis in mammalian cells.
- **In Vivo Efficacy Studies:** Evaluating the efficacy of **11-O-Methylpseurotin A** in relevant animal models, guided by the findings from in vitro studies. This could include models of cancer and inflammatory diseases.
- **Pharmacokinetic and Toxicological Profiling:** A comprehensive assessment of the absorption, distribution, metabolism, excretion (ADME), and toxicity of **11-O-Methylpseurotin A** is essential for its development as a potential therapeutic agent.

In conclusion, while the direct preclinical data on **11-O-Methylpseurotin A** is currently limited, the available information, combined with the activities of its close analogs, suggests that it is a promising compound worthy of further investigation. The detailed protocols and pathway visualizations provided in this guide are intended to facilitate and guide these future research endeavors.

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